

Lansoprazole sodium pharmacodynamics intra-gastric pH monitoring

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Compound Focus: Lansoprazole Sodium

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Quantitative Effect of Lansoprazole on Intra-gastric Acidity

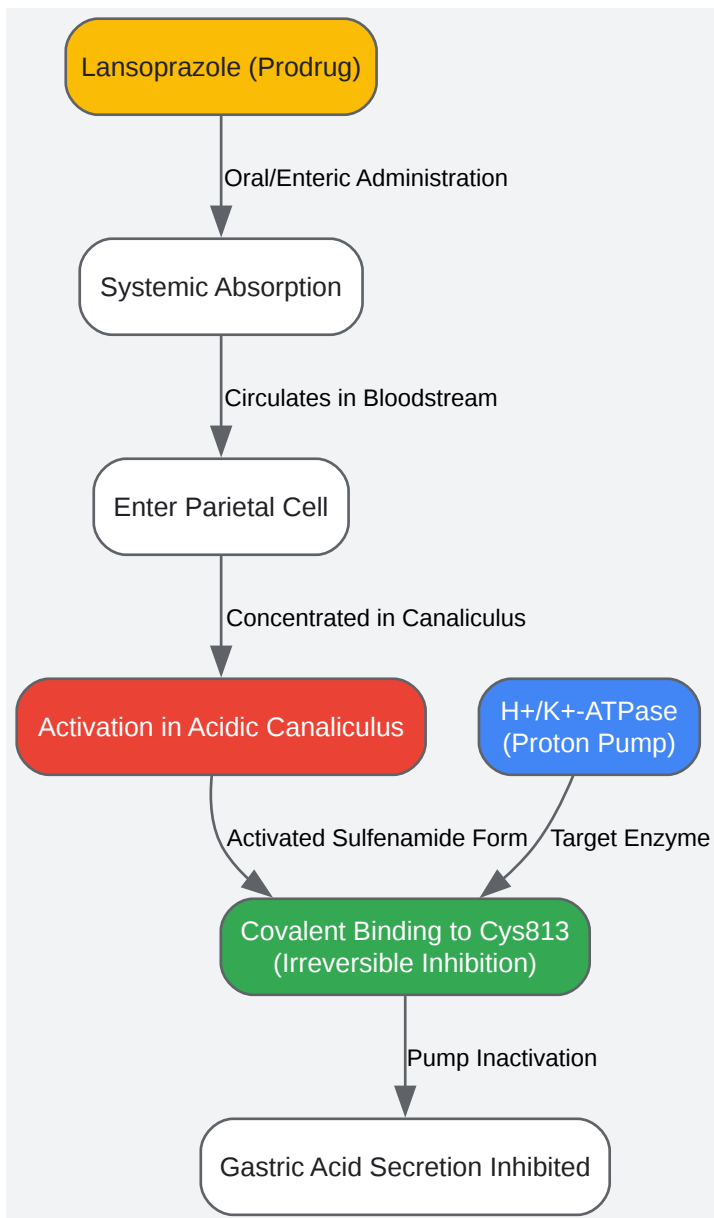
The following data is from a study where 30 mg of non-encapsulated lansoprazole granules were administered once daily via gastrostomy for 7 days [1].

Pharmacodynamic Parameter	Baseline (Off Medication)	After 7 Days of Lansoprazole	P-value
Mean 24-hour Intra-gastric pH	1.96 ± 0.5	4.7 ± 0.6	< 0.0001
Median 24-hour Intra-gastric pH	1.5	5.2	< 0.0001
Percentage of Time pH > 3	23.2%	81.1%	< 0.0001
Percentage of Time pH > 4	13.5%	70.2%	< 0.0001

Pharmacodynamic Parameter	Baseline (Off Medication)	After 7 Days of Lansoprazole	P-value
Percentage of Time pH > 5	7.5%	52.3%	< 0.0001

Mechanism of Action: How Lansoprazole Inhibits Acid Secretion

Lansoprazole is a proton pump inhibitor (PPI) that suppresses gastric acid secretion through a targeted, irreversible mechanism. The following diagram illustrates this multi-step process.



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Diagram 1: Pharmacodynamic pathway of lansoprazole, from prodrug to irreversible inhibition of the gastric proton pump.

The core mechanism involves several key stages [2] [3] [4]:

- **Prodrug and Absorption:** Lansoprazole is administered as an acid-labile prodrug, typically in an enteric-coated formulation to protect it from degradation in the stomach. It is absorbed in the small intestine [3].
- **Activation in the Parietal Cell:** After systemic absorption, lansoprazole is selectively taken up by the parietal cells of the stomach. In the highly acidic environment of the secretory canaliculus, the drug is

protonated and rearranged into its active form, a cyclic sulfenamide [2] [4].

- **Irreversible Inhibition:** The active sulfenamide form covalently binds to cysteine residues (primarily Cys813) on the extracellular face of the H⁺/K⁺-ATPase (the proton pump) via disulfide bonds [2] [4]. This covalent binding is the basis for the drug's prolonged antisecretory effect, which lasts beyond its short plasma half-life (about 1-2 hours) [5] [3]. New pump enzymes must be synthesized for acid secretion to resume.

Experimental Protocols for Intra-gastric pH Monitoring

For research and clinical evaluation, two primary methods are used to monitor intra-gastric pH.

Protocol 1: Traditional Catheter-Based pH Monitoring

This is the conventional and most widely available method [6].

- **Equipment:** A transnasally placed pH catheter (antimony or glass electrode), a data-logger, and buffer solutions for calibration (pH 7 and 1 or 4) [6].
- **Subject Preparation:** After an 8-hour fast, the pH probe is placed transnasally. The tip is positioned in the gastric fundus, approximately **7 to 10 cm below the lower esophageal sphincter (LES)**. Correct placement is often confirmed by manometry or a pH-drop method [6].
- **Data Recording:** The data-logger is set to sample pH every 4-6 seconds over a 24-hour period. Patients are instructed to maintain normal daily activities (excluding strenuous exercise) and to document in a diary the times of meals, changes in body position (upright/supine), and any symptoms [6].
- **Data Analysis:** The 24-hour period is typically segmented into upright, supine, mealtime, and postprandial phases. Analysis focuses on parameters like the mean/median pH and the percentage of time the gastric pH remains above critical thresholds (3, 4, 5, and 6) [6].

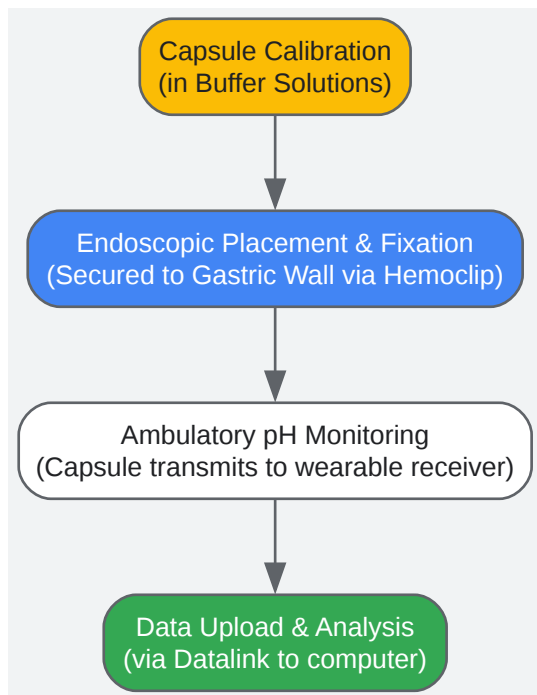
Protocol 2: Wireless Capsule pH Monitoring (Bravo System)

This catheter-free method allows for more comfortable and potentially longer-term monitoring [7].

- **Equipment:** Bravo pH capsule, delivery system, endoscopic hemoclips, and a wearable receiver [7].
- **Capsule Placement:** The procedure is performed under endoscopic guidance. The Bravo capsule is affixed directly to the gastric mucosa in the upper corpus of the stomach. This is achieved by threading a nylon string through the capsule and securing it with a hemoclip, rather than relying on suction alone [7].

- **Data Recording:** The capsule transmits pH data wirelessly to an external receiver. Patients carry the receiver while going about their normal activities. The capsule battery can last up to 14 days, enabling prolonged monitoring [7].
- **Data Analysis and Retrieval:** Data is uploaded from the receiver to a computer for analysis. After monitoring, the capsule can be retrieved endoscopically by cutting the thread with scissors forceps [7].

The workflow for the wireless capsule method is illustrated below.



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Diagram 2: Experimental workflow for wireless Bravo capsule intragastric pH monitoring.

Key Considerations for Researchers

- **Link to Clinical Outcomes:** While intragastric pH monitoring is a well-established surrogate for assessing the pharmacodynamic efficacy of acid-suppressant drugs, its direct correlation with clinical outcomes like GERD symptom relief is less firmly established and requires more long-term studies [8].
- **Impact of Administration Route:** The formulation and route of administration matter. One study demonstrated that intact, non-encapsulated lansoprazole granules suspended in orange juice and

delivered via gastrostomy were effective, increasing the mean pH from 1.96 to 4.7 [1]. Another study showed that intravenous lansoprazole had a faster onset of action than the oral formulation [9].

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References

1. The pharmacodynamics of lansoprazole administered via gastrostomy as intact, non-encapsulated granules - PubMed [pubmed.ncbi.nlm.nih.gov]
2. Pharmacokinetics and Pharmacodynamics of the Proton ... [pmc.ncbi.nlm.nih.gov]
3. Lansoprazole: Uses, Interactions, Mechanism of Action [go.drugbank.com]
4. Pharmacokinetics and Pharmacodynamics of the Proton ... [jnmjournal.org]
5. Clinical pharmacokinetics of lansoprazole [pubmed.ncbi.nlm.nih.gov]
6. Gastric pH Monitoring - an overview [sciencedirect.com]
7. New method for long-term monitoring of intragastric pH [pmc.ncbi.nlm.nih.gov]
8. Control of Intragastric pH and Its Relationship to ... [journals.lww.com]
9. Evaluation of the pharmacokinetics and pharmacodynamics of intravenous lansoprazole - PubMed [pubmed.ncbi.nlm.nih.gov]

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